

An In-depth Technical Guide to the Nematicidal Properties of Metam Compounds

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Compound of Interest

Compound Name: Metam

Cat. No.: B094612

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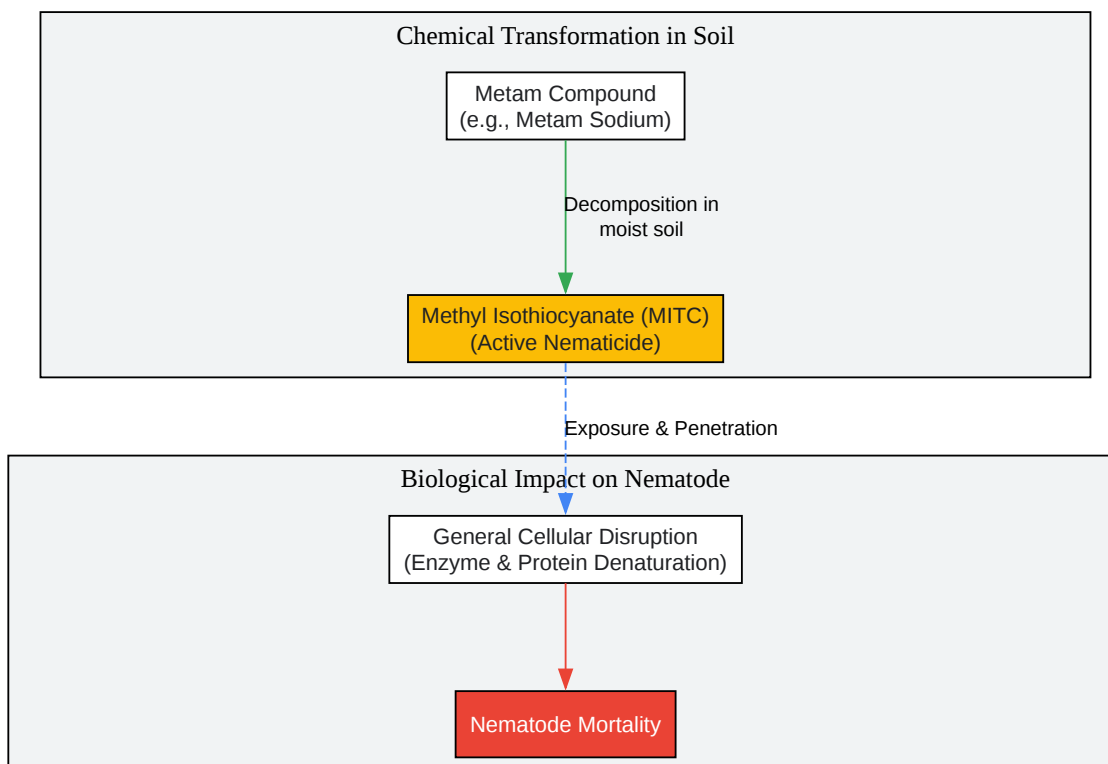
Authored for: Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the nematicidal properties of **Metam** compounds, primarily **Metam** sodium and **Metam** potassium. It details their mechanism of action, summarizes quantitative efficacy data from various studies, outlines common experimental protocols for their evaluation, and visualizes key processes and workflows.

Introduction and Mechanism of Action

Metam sodium (sodium N-methyldithiocarbamate) and **Metam** potassium are widely used, non-selective soil fumigants deployed to control a broad spectrum of soil-borne pests before planting.[1][2] Their targets include nematodes, pathogenic fungi, soil insects, and weeds.[1] The utility of these compounds does not stem from their direct application but from their rapid degradation in the soil environment.

Upon contact with moist soil, **Metam** compounds decompose to release methyl isothiocyanate (MITC), a highly volatile and potent biocide.[2][3] MITC is the primary active agent responsible for the nematicidal and other biocidal effects.[2][4][5] Its high vapor pressure allows it to diffuse through soil pores, effectively sterilizing a zone of treatment.[2] The mechanism of MITC toxicity is believed to be non-specific, involving the denaturation of essential proteins and enzymes within the target organisms through interactions with sulfhydryl groups, leading to general cellular disruption and mortality.



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Caption: Mechanism of Action: Conversion of **Metam** compounds to MITC and its effect on nematodes.

Quantitative Nematicidal Efficacy

The effectiveness of **Metam** compounds has been quantified in numerous studies across various crops and target nematode species. The application rates are critical and are adjusted based on soil type, environmental conditions, and the target pest.

Table 1: Efficacy of **Metam** Sodium Against Root-Knot Nematodes (*Meloidogyne* spp.)

Crop	Target Nematode	Application Rate (L/ha)	Water Volume (cm)	Efficacy & Key Findings	Reference
Tomato	M. incognita	94 - 702	2.5 - 14.2	Significantly reduced nematode numbers in soil and root gall ratings. Efficacy was comparable to 1,3-D fumigation.	[6]
Carrot	M. javanica	63 - 281	4.3	Effectively controlled nematode populations.	[6]
Potato	M. chitwoodi (Columbia Root Knot)	~374 (40 GPA)	Not Specified	Used alone and in combination with other nematicides to manage infection.	[7]

Table 2: Efficacy of **Metam** Sodium in Other Applications

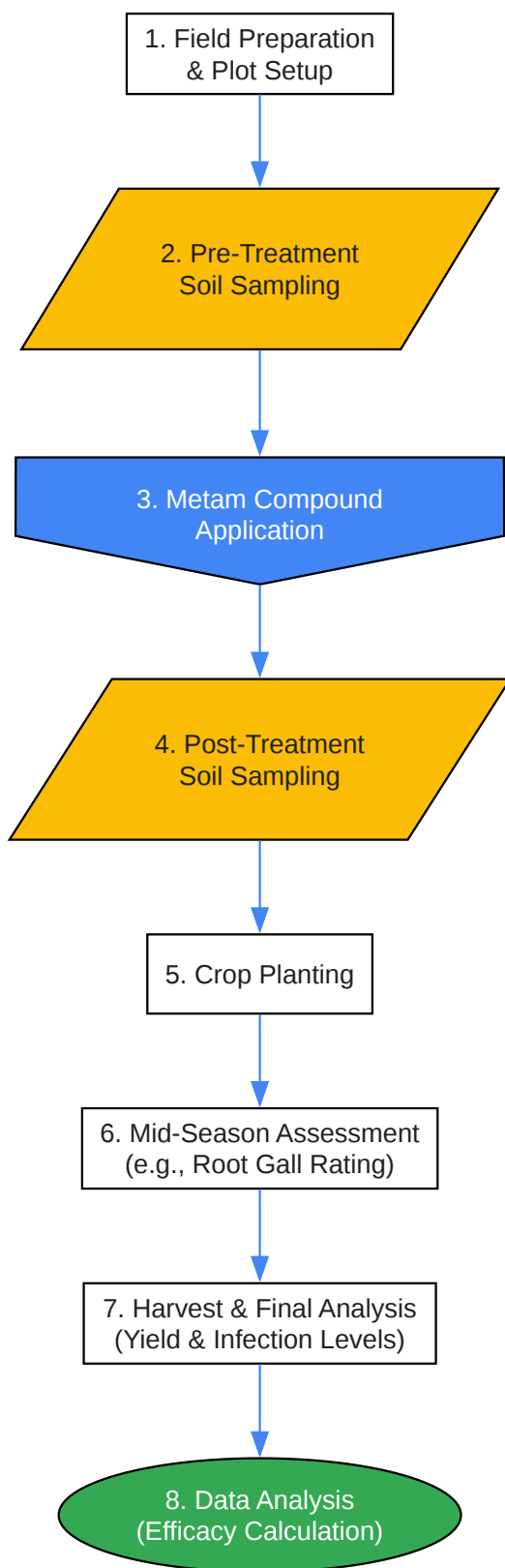
Setting	Target Nematode	Application Rate	Efficacy & Key Findings	Reference
Apple Orchard (Pre-plant)	Plant-parasitic nematodes	748 (Low Rate)	Suppressed nematode populations and significantly improved tree trunk cross-sectional area one year after application.	[8]
Apple Orchard (Pre-plant)	Plant-parasitic nematodes	1496 (High Rate)	Suppressed nematode populations and resulted in higher tree trunk cross-sectional area compared to control and low-rate treatments.	[8]
Pine Wood Fumigation	Bursaphelenchus xylophilus (Pinewood nematode)	1162 g/m ³	Resulted in 97.4% mortality.	[9]

Experimental Protocols for Efficacy Assessment

Evaluating the nematicidal properties of **Metam** compounds involves structured field or greenhouse trials. The methodologies below are synthesized from common practices cited in the literature.

- Site Selection: Fields with a known history of pathogenic nematode infestation are chosen. Soil is characterized by type (e.g., sandy loam), organic matter content, and pH.[6]

- **Plot Establishment:** The experimental area is divided into plots for different treatments (e.g., varying **Metam** rates, untreated control, alternative nematicide).
- **Pre-Treatment Sampling:** Baseline nematode population density is established by collecting soil cores (e.g., 6 cores per plot at a 2-8 inch depth) before any treatment.[7]
- **Metam Application:** **Metam** sodium is typically applied diluted in water. Common methods include:
 - **Drip Irrigation (Chemigation):** The compound is injected into the irrigation system and delivered through drip lines placed on the planting beds.[6]
 - **Shank Injection:** The fumigant is injected into the soil using shanks, followed by soil sealing to trap the volatile MITC.
 - **Roto-till Incorporation:** The compound is sprayed onto the soil surface and immediately incorporated into the soil with a rototiller.[7]
- **Post-Treatment Soil Sampling:** At a set interval after application (e.g., just before planting), soil samples are taken again to quantify the reduction in live nematode counts.[6][7]
- **Bioassay with Host Crop:** A susceptible crop is planted in the treated plots.
- **In-Season Evaluation:** Plant health metrics such as stand, vigor, and growth are recorded.[7] For root-knot nematodes, a mid-season assessment of root galling provides a direct measure of infection severity.[6]
- **Harvest and Final Analysis:** At the end of the growing season, the crop is harvested.
 - **Yield Data:** Total yield and marketable yield are measured.[8]
 - **Nematode Infection Rating:** A subsample of the harvested crop (e.g., potato tubers, tomato roots) is assessed for signs of nematode damage. For example, potato tubers may be hand-peeled to count infection sites.[7] Root systems are rated for galling severity.[6]



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Caption: A generalized experimental workflow for evaluating the nematicidal efficacy of **Metam** compounds.

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